

3-Bromo-5-methylbenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-5-methylbenzoic acid

Cat. No.: B058166

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An In-depth Technical Guide to **3-Bromo-5-methylbenzoic Acid**: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides core molecular information for **3-Bromo-5-methylbenzoic acid**.

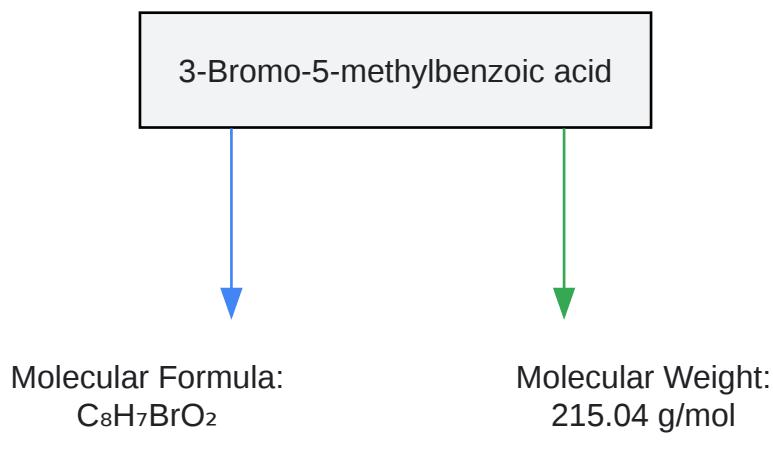
Quantitative Molecular Data

The essential molecular details of **3-Bromo-5-methylbenzoic acid** are summarized below. This data is foundational for all further experimental and computational work.

Property	Value
Molecular Formula	C ₈ H ₇ BrO ₂ [1] [2] [3]
Molecular Weight	215.04 g/mol [1] [2] [3]
Monoisotopic Mass	213.96294 Da [2]

Compound Identification

The following diagram illustrates the direct relationship between the compound and its primary molecular identifiers.



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Caption: Relationship between compound name and its molecular properties.

Note on Experimental Protocols and Signaling Pathways: The scope of this document is to provide the fundamental molecular weight and formula for **3-Bromo-5-methylbenzoic acid**. As this pertains to intrinsic chemical properties, detailed experimental protocols for synthesis or analysis and diagrams of biological signaling pathways are not applicable to this specific topic.

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References

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